

A Technical Guide to Borane-Tetrahydrofuran Complex: Identification, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Borane-tetrahydrofuran*

Cat. No.: *B086392*

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For Researchers, Scientists, and Drug Development Professionals

The **borane-tetrahydrofuran** complex ($\text{BH}_3 \cdot \text{THF}$) is a pivotal reagent in modern organic synthesis, valued for its efficacy as a reducing agent and its central role in hydroboration reactions. As a stabilized form of borane, it offers a more convenient and safer alternative to gaseous diborane.^{[1][2]} This guide provides an in-depth overview of its identification, physicochemical properties, key applications, and essential safety protocols, tailored for professionals in research and drug development.

Identification and Nomenclature

The unambiguous identification of reagents is critical for reproducible and safe laboratory work. The primary identifier for the **borane-tetrahydrofuran** complex is its CAS number.

Identifier	Value
CAS Number	14044-65-6[3]
Molecular Formula	C ₄ H ₁₁ BO[3]
Molecular Weight	85.94 g/mol [3]
Synonyms	Borane-THF, BTHF, Tetrahydrofuran borane, (T-4)-Trihydro(tetrahydrofuran)boron[4]
EC Number	237-881-8[3]
Reaxys Number	3668402

Physicochemical and Safety Data

BH₃·THF is commercially available as a solution, typically 1 M in tetrahydrofuran.[5] Its physical properties are largely influenced by the solvent. The complex is sensitive to air and moisture and is thermally unstable, requiring specific storage and handling conditions.[6]

Property	Value
Appearance	Colorless to light yellow liquid[4]
Density (1 M solution)	~0.876 g/mL at 25 °C[6]
Flash Point	-22 °C (-7.6 °F)[6]
Stability	Thermally unstable; decomposes above 35-50 °C.[5][6] Reacts readily with atmospheric moisture and water.[6]
Storage	Refrigerated (0-10 °C) under an inert atmosphere. Often stabilized with a small amount of sodium borohydride (~0.005 M).[6][7]

Spectroscopic Identification

Spectroscopic methods are essential for confirming the identity and integrity of the BH₃·THF complex before use.

- **^{11}B NMR Spectroscopy:** This is the most definitive technique for characterizing borane species. The $\text{BH}_3\cdot\text{THF}$ complex exhibits a distinctive quartet in its proton-coupled ^{11}B NMR spectrum, arising from the coupling of the boron-11 nucleus with the three attached protons. [8] The addition of the THF ligand shifts the resonance upfield compared to tricoordinate boranes.[9]
- **Infrared (IR) Spectroscopy:** The IR spectrum provides evidence of the B-H bond. Characteristic B-H stretching vibrations are typically observed in the region of 2400-2600 cm^{-1} . [10]
- **^1H NMR Spectroscopy:** While less diagnostic than ^{11}B NMR for the boron center, the ^1H NMR spectrum can confirm the presence of the THF ligand and, through complex coupling patterns, the borane protons.

Key Applications in Synthesis

$\text{BH}_3\cdot\text{THF}$ is a versatile reagent with two primary areas of application that are fundamental to drug development and complex molecule synthesis: hydroboration and chemoselective reductions.

Hydroboration-Oxidation of Alkenes

The hydroboration-oxidation reaction is a cornerstone of organic synthesis for the anti-Markovnikov hydration of alkenes and alkynes.[11] Borane-THF adds across a double bond, with the boron atom attaching to the less sterically hindered carbon.[2] Subsequent oxidation, typically with alkaline hydrogen peroxide, replaces the boron atom with a hydroxyl group, yielding an alcohol.[12][13] This two-step, one-pot sequence is highly reliable and stereospecific, with the hydrogen and hydroxyl groups adding to the same face of the double bond (syn-addition).[2][13]

Chemoselective Reduction of Functional Groups

$\text{BH}_3\cdot\text{THF}$ is an excellent reagent for the reduction of various functional groups. A key advantage is its chemoselectivity, particularly for reducing carboxylic acids to primary alcohols. [3][14] This reaction proceeds rapidly and in high yield at room temperature.[14] Notably, $\text{BH}_3\cdot\text{THF}$ can selectively reduce carboxylic acids in the presence of less reactive functional groups like esters, a selectivity not achievable with stronger reducing agents like lithium

aluminum hydride.[5][15] Other functional groups readily reduced by $\text{BH}_3\cdot\text{THF}$ include aldehydes, ketones, amides, and nitriles.[4][6]

Mandatory Visualizations

The following diagrams illustrate the logical workflows for the key applications of **borane-tetrahydrofuran** complex.

Workflow for Hydroboration-Oxidation of an Alkene.

Workflow for the Reduction of a Carboxylic Acid.

Experimental Protocols

All manipulations involving $\text{BH}_3\cdot\text{THF}$ must be conducted under an inert atmosphere (e.g., nitrogen or argon) using anhydrous solvents and dry glassware.

Protocol 6.1: Hydroboration-Oxidation of 1-Octene to 1-Octanol[1]

This protocol is representative of the hydroboration of a terminal alkene.

- **Setup:** To a dry 5-mL conical vial containing a magnetic spin vane, add 1-octene (150 mg, 0.210 mL). Seal the vial with a septum cap.
- **Hydroboration:** Using a dry syringe, slowly inject 0.8 mL of 1.0 M $\text{BH}_3\cdot\text{THF}$ solution into the vial over approximately 1 minute. Slower addition improves regioselectivity.
- **Reaction:** Allow the solution to stir for an additional 5 minutes at room temperature to complete the hydroboration.
- **Quenching:** To quench any excess BH_3 , carefully add 15 drops of acetone via pipette and stir for 2 minutes.
- **Oxidation:** Sequentially add 4 drops of water, 0.3 mL of 3 M NaOH (aq), and 0.3 mL of 30% H_2O_2 (aq). Caution: This oxidation is exothermic.
- **Work-up:** After the reaction is complete (as determined by TLC or GC analysis), proceed with a standard extractive work-up to isolate the product, 1-octanol.

Protocol 6.2: General Procedure for the Reduction of a Carboxylic Acid

This protocol provides a general framework for the selective reduction of a carboxylic acid.

- **Setup:** A solution of the carboxylic acid (1 equivalent) in anhydrous THF is prepared in a flame-dried, three-neck flask under an inert atmosphere and cooled to 0 °C in an ice bath.
- **Addition of Reagent:** 1.0 M $\text{BH}_3\cdot\text{THF}$ solution (typically 1.1-1.5 equivalents) is added dropwise to the stirred solution of the carboxylic acid. Vigorous hydrogen gas evolution is often observed.^[14]
- **Reaction:** After the addition is complete, the reaction mixture is typically allowed to warm to room temperature and stirred until the starting material is consumed (monitored by TLC or LC-MS).
- **Quenching:** The reaction is carefully quenched by the slow, dropwise addition of methanol or water at 0 °C to destroy any excess borane.
- **Work-up:** The mixture is concentrated, and the resulting residue is treated with an aqueous acid (e.g., 1 M HCl) and extracted with an organic solvent (e.g., ethyl acetate). The combined organic layers are washed, dried, and concentrated to yield the primary alcohol.

Safety and Handling

Borane-tetrahydrofuran complex is a hazardous reagent that demands careful handling.

- **Flammability:** The solution is highly flammable, with a low flash point. It must be kept away from all ignition sources.
- **Reactivity:** It reacts violently with water, releasing flammable hydrogen gas.^[6] It is air-sensitive and can form explosive peroxides upon prolonged contact with air.^[4]
- **Storage:** Always store refrigerated (0-10 °C) under an inert gas in a tightly sealed container.
- **Personal Protective Equipment (PPE):** Handle only in a well-ventilated fume hood. Wear appropriate PPE, including safety goggles, a lab coat, and suitable gloves.

- Disposal: Excess reagent must be quenched carefully by a trained professional using a suitable protocol, typically involving slow addition to a protic solvent like isopropanol.

Conclusion

The **borane-tetrahydrofuran** complex is an indispensable tool for synthetic chemists in academia and industry. Its ability to perform reliable hydroborations and highly chemoselective reductions makes it a reagent of choice for the synthesis of complex molecules and active pharmaceutical ingredients. A thorough understanding of its identification, properties, and stringent handling requirements is paramount to its safe and effective use in the laboratory.

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- To cite this document: BenchChem. [A Technical Guide to Borane-Tetrahydrofuran Complex: Identification, Properties, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086392#borane-tetrahydrofuran-cas-number-and-identification]

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